

# CAS number and molecular weight of Methyl red hydrochloride

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## Compound of Interest

Compound Name: Methyl red hydrochloride

Cat. No.: B1584316

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## An In-depth Technical Guide to Methyl Red Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

**Methyl Red hydrochloride** is a versatile azo dye widely utilized in analytical chemistry, microbiology, and other biological sciences for precise pH indication and metabolic pathway determination. This guide provides a comprehensive overview of its properties, applications, and detailed experimental protocols.

### Core Properties and Identification

**Methyl Red hydrochloride**, the salt form of Methyl Red, is a dark red or violet crystalline powder. It is synthesized from Methyl red through a reaction with hydrochloric acid.<sup>[1]</sup> Its function as a pH indicator is attributed to the azo group ( $-N=N-$ ) in its structure, which is responsible for the distinct color change in response to varying hydrogen ion concentrations.<sup>[1]</sup>

Identifier	Value
CAS Number	63451-28-5[1]
Molecular Formula	C <sub>15</sub> H <sub>16</sub> ClN <sub>3</sub> O <sub>2</sub>
Molecular Weight	305.76 g/mol [1]
Synonyms	4-Dimethylaminoazobenzene-2'-carboxylic acid hydrochloride, Acid Red 2[1]
EC Number	264-190-9[1]
PubChem CID	113227

## Physicochemical Data

The utility of **Methyl Red hydrochloride** in various laboratory settings is dictated by its specific physicochemical properties.

Property	Value
Appearance	Dark red or violet crystalline powder[2]
Melting Point	~175 °C (with decomposition)[2]
pH Transition Range	4.4 (red) – 6.2 (yellow)[1][3]
pKa	~5.1[3]
Solubility	Weakly soluble in water and ethanol.[1]
UV-Vis Absorption (λ <sub>max</sub> )	Acidic solution (pH < 4.4): ~520-550 nm; Basic solution (pH > 6.2): ~425-460 nm[4][5]

## Experimental Protocols

A standard indicator solution is essential for reproducible results in both titrimetric and microbiological assays.

Methodology:

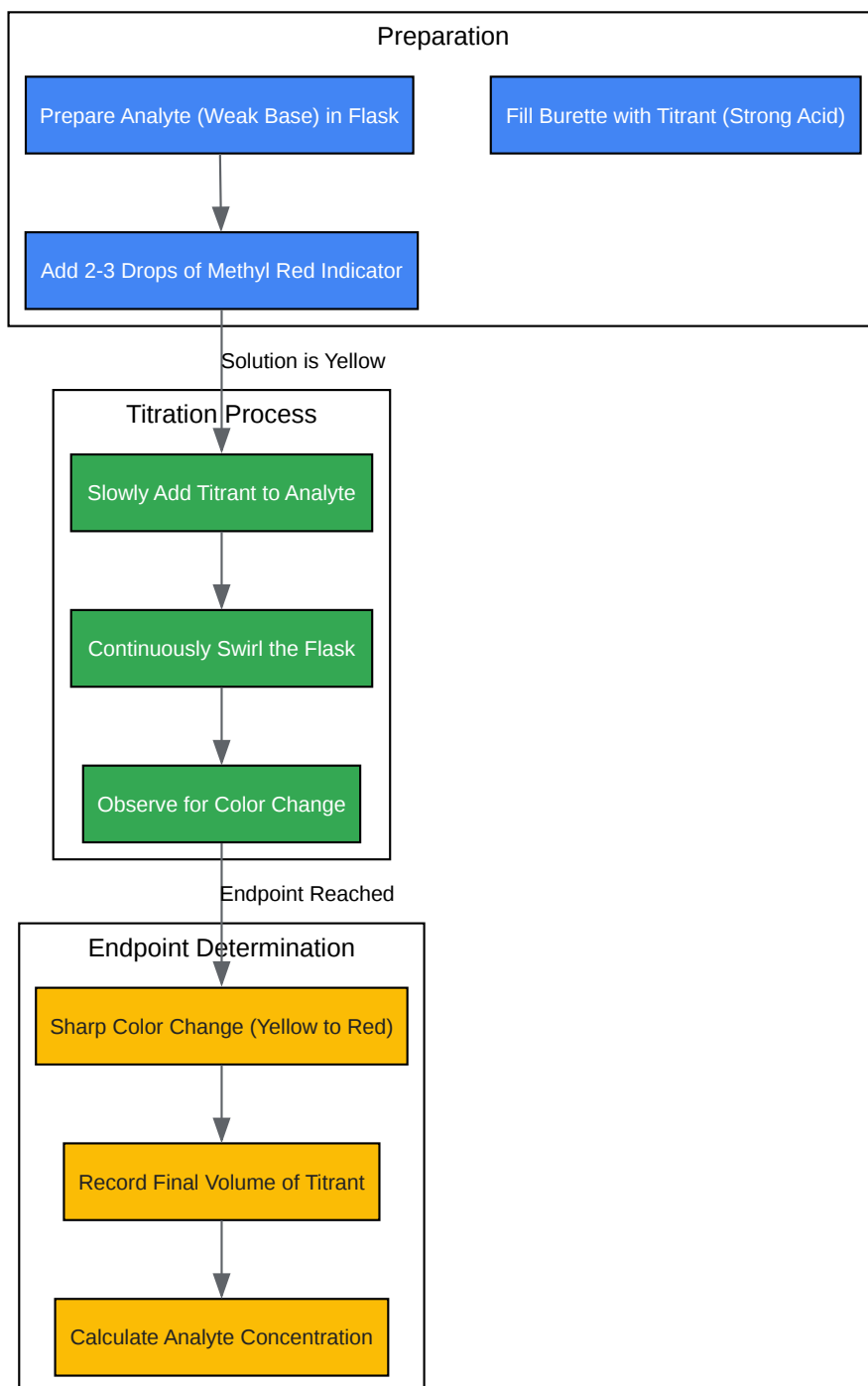
- Weigh 0.1 g of **Methyl Red hydrochloride** powder.
- Dissolve the powder in 300 ml of 95% ethyl alcohol.
- Add distilled water to bring the final volume to 500 ml.
- Store the solution in a brown bottle at 4 to 8 °C. The solution is stable for up to one year.[\[6\]](#)  
[\[7\]](#)

Methyl Red is an ideal indicator for titrations involving a strong acid and a weak base due to its pH transition range.

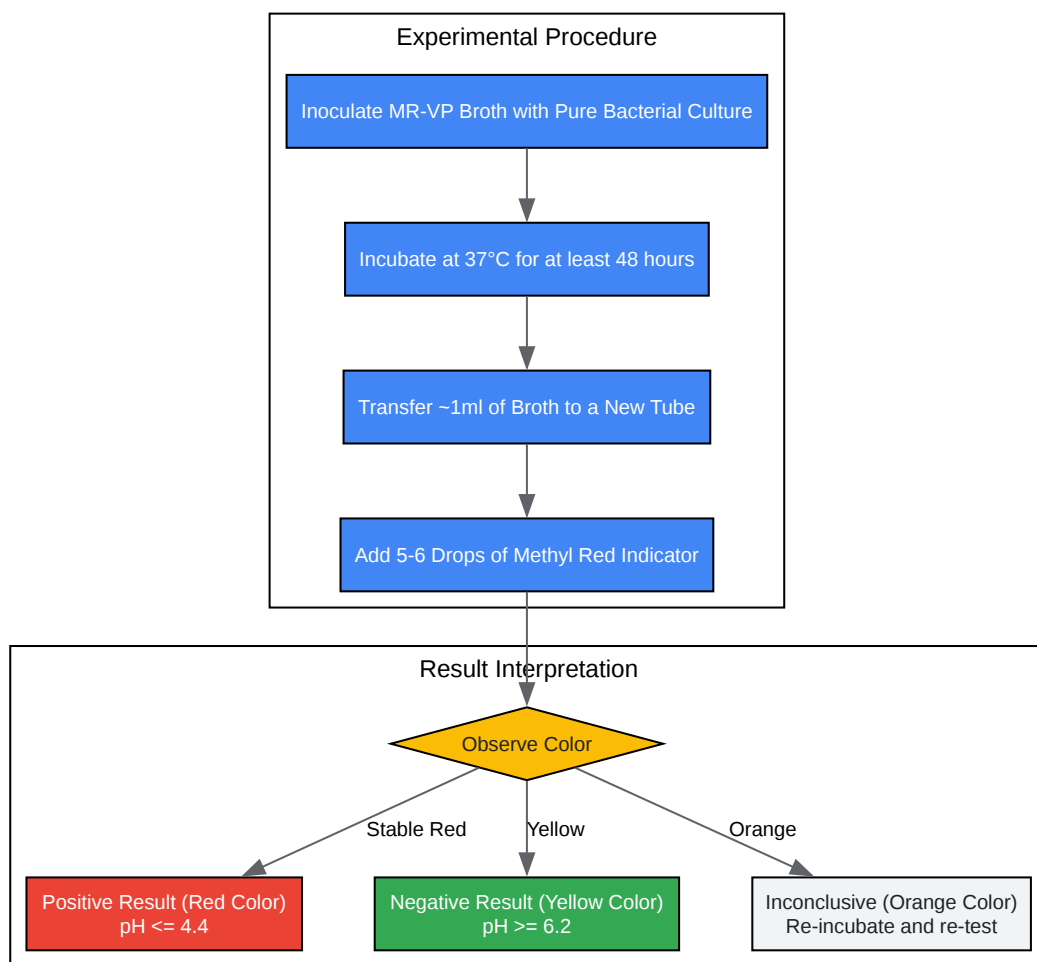
#### Methodology:

- Preparation: Fill a burette with the titrant (e.g., a standardized strong acid). Place a precise volume of the analyte (the weak base) in an Erlenmeyer flask.
- Indicator Addition: Add 2-3 drops of the prepared Methyl Red indicator solution to the analyte in the flask. The solution will turn yellow.
- Titration: Slowly add the titrant from the burette to the flask while continuously swirling to ensure thorough mixing.
- Endpoint Detection: The endpoint is reached when the solution exhibits a sharp color change from yellow to red. An intermediate orange color indicates the proximity of the endpoint.[\[8\]](#)
- Volume Recording: Record the volume of titrant used to reach the endpoint. This volume is then used to calculate the concentration of the analyte.

## Workflow for Acid-Base Titration using Methyl Red



## Workflow for the Microbiological Methyl Red (MR) Test

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